

Technical Guide: 4-Bromo-3-ethylbenzoic acid

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Compound of Interest

Compound Name: 4-Bromo-3-ethylbenzoic acid

CAS No.: 741698-92-0

Cat. No.: B1290023

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the physicochemical properties of **4-Bromo-3-ethylbenzoic acid**, a compound of interest in synthetic chemistry and drug discovery.

Core Physicochemical Data

The fundamental properties of **4-Bromo-3-ethylbenzoic acid** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value	Source
Molecular Weight	229.07 g/mol	PubChem[1]
Molecular Formula	C ₉ H ₉ BrO ₂	PubChem[1]
CAS Number	741698-92-0	PubChem[1]
Monoisotopic Mass	227.97859 Da	PubChem[1]

Chemical Structure and Identifiers

A clear understanding of the molecular structure is critical for predicting reactivity and intermolecular interactions.

Chemical Properties of 4-Bromo-3-ethylbenzoic acid

Key Identifiers	
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol
CAS Number	741698-92-0

Molecular Structure
4-Bromo-3-ethylbenzoic acid

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Caption: Key identifiers and structure of **4-Bromo-3-ethylbenzoic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical characterization of **4-Bromo-3-ethylbenzoic acid** are not readily available in the public domain. Researchers should refer to specialized chemical literature or develop methods based on standard organic chemistry techniques for benzoic acid derivatives.

Safety Information

Safety protocols for handling **4-Bromo-3-ethylbenzoic acid** should be established by consulting the material safety data sheet (MSDS) provided by the supplier. As a general precaution for a halogenated organic acid, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

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References

- 1. 4-Bromo-3-ethylbenzoic acid | C₉H₉BrO₂ | CID 23090729 - PubChem [pubchem.ncbi.nlm.nih.gov]
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